

What are the physicochemical properties of Sorbitan monooctadecanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sorbitan monooctadecanoate

Cat. No.: B8771408

[Get Quote](#)

An In-depth Technical Guide to the Physicochemical Properties of **Sorbitan Monooctadecanoate**

Introduction

Sorbitan monooctadecanoate, also known as sorbitan monostearate or Span 60, is a non-ionic surfactant widely utilized across the pharmaceutical, cosmetic, and food industries.[1][2][3] Its amphiphilic nature, possessing both a hydrophilic sorbitan head and a lipophilic stearate tail, allows it to function effectively as an emulsifier, stabilizer, and dispersing agent.[1][2] This guide provides a comprehensive overview of the core physicochemical properties of **Sorbitan monooctadecanoate**, complete with quantitative data, experimental protocols, and logical workflows to support researchers, scientists, and drug development professionals in its application.

Chemical Identity and Structure

Sorbitan monooctadecanoate is a mixture of the partial esters of sorbitol and its mono- and dianhydrides with edible commercial stearic acid.[4] The synthesis typically involves the esterification of sorbitol with stearic acid.[1]

Quantitative Physicochemical Data

The key physicochemical properties of **Sorbitan monooctadecanoate** are summarized in the tables below for easy reference and comparison.

Table 1: General Physicochemical Properties

Property	Value	References
Molecular Formula	C ₂₄ H ₄₆ O ₆	[2] [3] [5]
Molecular Weight	430.62 g/mol	[3] [6]
Appearance	White to tan waxy solid; cream-colored to light yellow waxy solid or powder.	[3] [5]
Odor	Slight, characteristic odor.	[4] [5] [7]
Taste	Bland.	[5] [7]
Melting Point	49-65 °C	[5] [8]
Boiling Point	Decomposes before boiling.	[3]
Density	~1.0 g/cm ³ at 25 °C	[5]
Vapor Pressure	8.11 x 10 ⁻¹⁶ mmHg at 25°C	[7]

Table 2: Solubility Characteristics

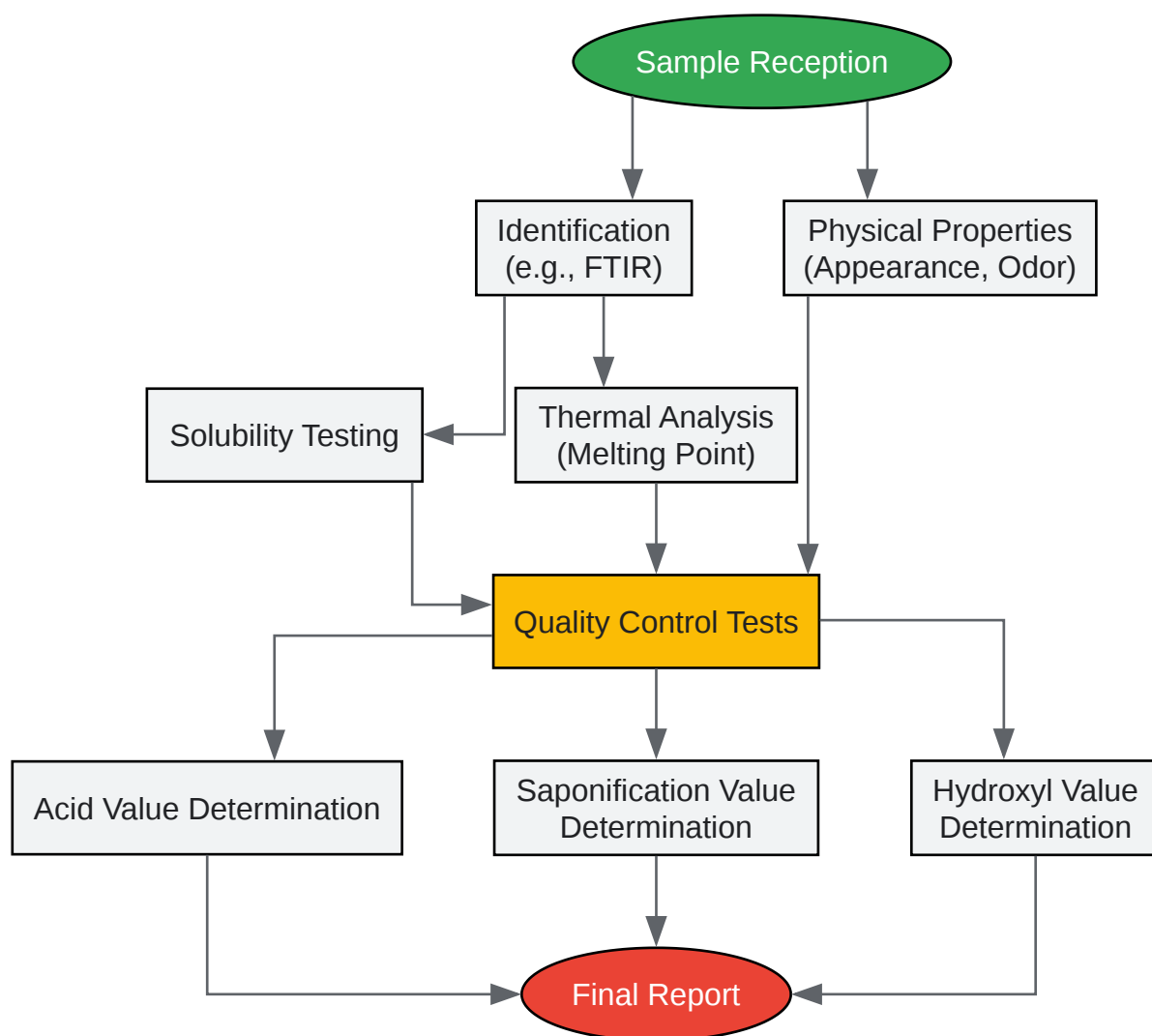
Solvent	Solubility	References
Water	Insoluble in cold water; dispersible in warm water.	[3] [4] [7]
Ethanol	Soluble (50 mg/ml).	[5] [7]
Isopropanol	Soluble.	[5] [7]
Mineral Oil	Soluble.	[5] [7]
Vegetable Oil	Soluble.	[5] [7]
Toluene	Soluble above its melting point.	[4]
Ether	Soluble above its melting point.	[4]

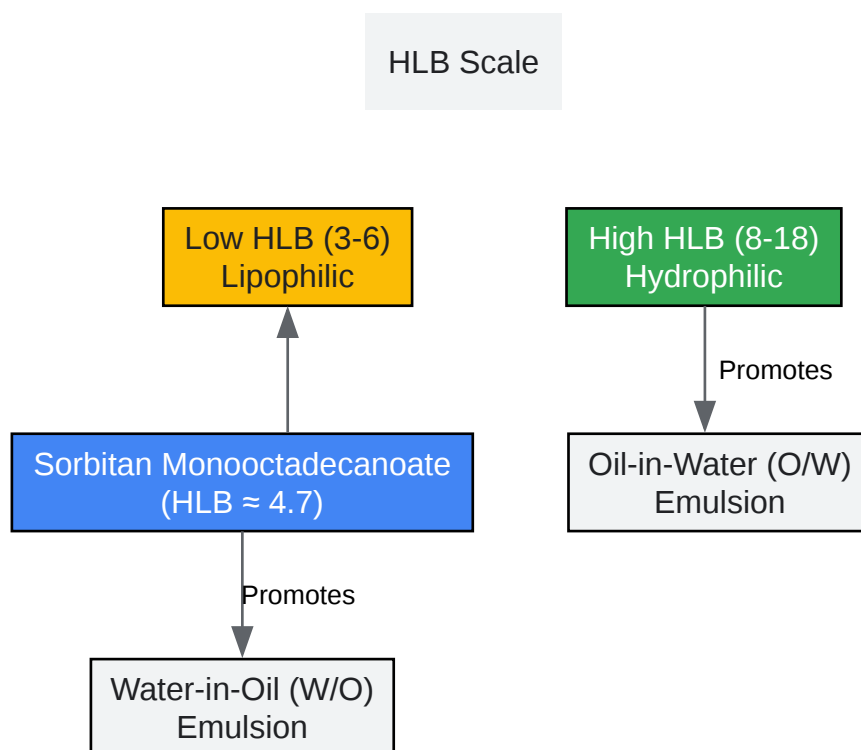
Table 3: Surfactant and Quality Control Parameters

Parameter	Value Range	References
HLB Value	~4.7	[1] [3] [7]
Acid Value	5 - 10 mg KOH/g	[4] [5] [8]
Saponification Value	147 - 157 mg KOH/g	[4] [5] [8]
Hydroxyl Value	235 - 260 mg KOH/g	[4] [5] [9]

Synthesis Pathway

Sorbitan monooctadecanoate is primarily synthesized through the esterification of sorbitol with stearic acid. The industrial production predominantly utilizes a two-step process which involves the intramolecular dehydration of sorbitol to form sorbitan, followed by the esterification of sorbitan with stearic acid.[\[1\]](#)[\[10\]](#)





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sorbitan monoctadecanoate | 5093-91-4 | Benchchem [benchchem.com]
- 2. CAS 1338-41-6: Sorbitan, monoctadecanoate | CymitQuimica [cymitquimica.com]
- 3. SORBITAN MONOSTEARATE - Ataman Kimya [atamanchemicals.com]
- 4. fao.org [fao.org]
- 5. Sorbitan monoctadecanoate | C₂₄H₄₆O₆ | CID 16218600 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. ソルビタンモノステアレート meets FCC analytical specifications | Sigma-Aldrich [sigmaaldrich.com]
- 7. echemi.com [echemi.com]

- 8. parchem.com [parchem.com]
- 9. Sorbitan Monostearate [drugfuture.com]
- 10. iis.org [iis.org]
- To cite this document: BenchChem. [What are the physicochemical properties of Sorbitan monooctadecanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8771408#what-are-the-physicochemical-properties-of-sorbitan-monooctadecanoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com